Technical Guide: Synthesis and Characterization of rac-8-Hydroxy Efavirenz

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Compound of Interest

Compound Name:	*rac 8-Hydroxy Efavirenz*
CAS No.:	*205754-32-1*
Cat. No.:	*B600897*

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Executive Summary

8-Hydroxy Efavirenz (8-OH-EFV) is the primary oxidative metabolite of the non-nucleoside reverse transcriptase inhibitor (NNRTI) Efavirenz.[1][2][3] Its formation is catalyzed predominantly by the hepatic enzyme CYP2B6.[2][4] Unlike the parent drug, 8-OH-EFV is devoid of significant antiretroviral activity but has been directly implicated in the dose-dependent neurotoxicity observed in patients, including dendritic spine loss and neuronal apoptosis.

While the clinical drug is the (S)-enantiomer, the racemic form (rac-8-Hydroxy Efavirenz) is the industry-standard reference material for bioanalytical method development (HPLC/MS-MS) and in vitro toxicity screening, primarily due to the high cost of asymmetric synthesis for a non-therapeutic metabolite.

Chemical Identity & Properties

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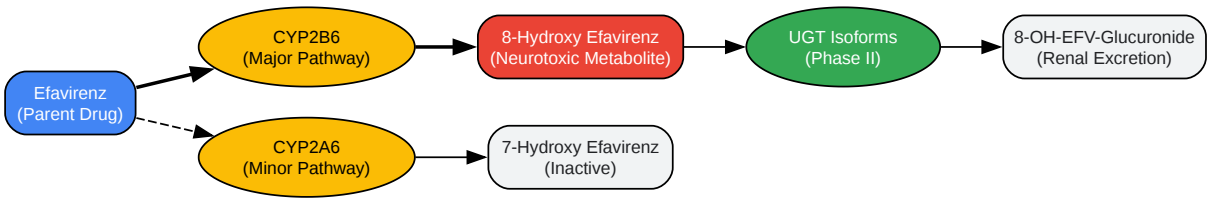
Property	Detail
Chemical Name	rac-6-Chloro-4-(cyclopropylethynyl)-1,4-dihydro-8-hydroxy-4-(trifluoromethyl)-2H-3,1-benzoxazin-2-one
CAS Number	205754-32-1 (racemate); 205754-33-2 (chiral)
Molecular Formula	$C_{14}H_9ClF_3NO_3$
Molecular Weight	331.68 g/mol
Appearance	White to Off-white Solid
Solubility	DMSO, Methanol, Acetonitrile
Key Structural Feature	Hydroxyl group at C-8 (ortho to the carbamate nitrogen)

Metabolic Context & Significance

Understanding the formation of 8-OH-EFV is critical for interpreting its synthesis requirements. The hydroxylation occurs at the highly deactivated aromatic ring, a reaction difficult to achieve chemically in a single step but performed efficiently by CYP2B6 in vivo.

CYP2B6 Signaling Pathway

The following diagram illustrates the biotransformation of Efavirenz.[2] Note the divergence between the minor 7-OH pathway (CYP2A6) and the major neurotoxic 8-OH pathway (CYP2B6).



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Figure 1: Metabolic pathway of Efavirenz highlighting the CYP2B6-mediated formation of the neurotoxic 8-hydroxy metabolite.[2]

Synthetic Protocol: rac-8-Hydroxy Efavirenz

Direct hydroxylation of Efavirenz is chemically inefficient due to the electron-withdrawing nature of the trifluoromethyl and carbamate groups. Therefore, a de novo synthesis starting from a methoxy-substituted aniline is the standard protocol. The 8-methoxy intermediate is synthesized first, followed by demethylation.

Retrosynthetic Analysis

- Target: 8-Hydroxy Benzoxazinone core.
- Precursor: 2-Methoxy-4-chloroaniline.
- Logic: The methoxy group at the ortho position of the aniline (C2) becomes the C8-oxygen in the final benzoxazine ring. The para-chloro group (C4) becomes the C6-chlorine.

Step-by-Step Methodology

Step 1: Protection (Pivaloylation)

To direct the subsequent lithiation, the amine must be protected with a bulky group.

- Reagents: 2-Methoxy-4-chloroaniline, Pivaloyl chloride, TEA, DCM.
- Procedure: Dissolve aniline in DCM. Add triethylamine (1.2 eq). Dropwise add pivaloyl chloride (1.1 eq) at 0°C. Stir at RT for 2h.
- Outcome:N-(4-chloro-2-methoxyphenyl)pivalamide.

Step 2: Ortho-Lithiation & Trifluoroacetylation

This is the critical C-C bond formation step. The pivaloyl group directs lithiation to the free ortho position (C6 of the aniline).

- Reagents:n-Butyllithium (2.2 eq), Ethyl trifluoroacetate, THF (anhydrous).
- Procedure:

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- Cool solution of protected aniline in THF to -78°C.
- Add n-BuLi dropwise (directs to C6 due to steric blocking of C2 by OMe).
- Stir 1h at 0°C to form the dianion.
- Cool back to -78°C and add Ethyl trifluoroacetate.
- Quench with NH_4Cl.

- Outcome: The trifluoroacetyl ketone intermediate.

Step 3: Nucleophilic Addition (Formation of Racemic Alcohol)

- Reagents: Cyclopropylacetylene, n-BuLi or Grignard reagent (Cyclopropylacetylide).
- Procedure: Generate Lithium cyclopropylacetylide in THF at -20°C. Add the ketone intermediate from Step 2.
- Mechanism: The acetylide attacks the ketone carbonyl. Since no chiral ligand is used, a racemic tertiary alcohol is formed.

Step 4: Cyclization

- Reagents: Phosgene (or Triphosgene/CDI), aqueous K_2CO_3, Toluene/THF.
- Procedure: Treat the amino-alcohol intermediate with phosgene equivalents under basic conditions. This closes the ring to form the cyclic carbamate.
- Intermediate Product:rac-8-Methoxy Efavirenz.

Step 5: Demethylation (Final Step)

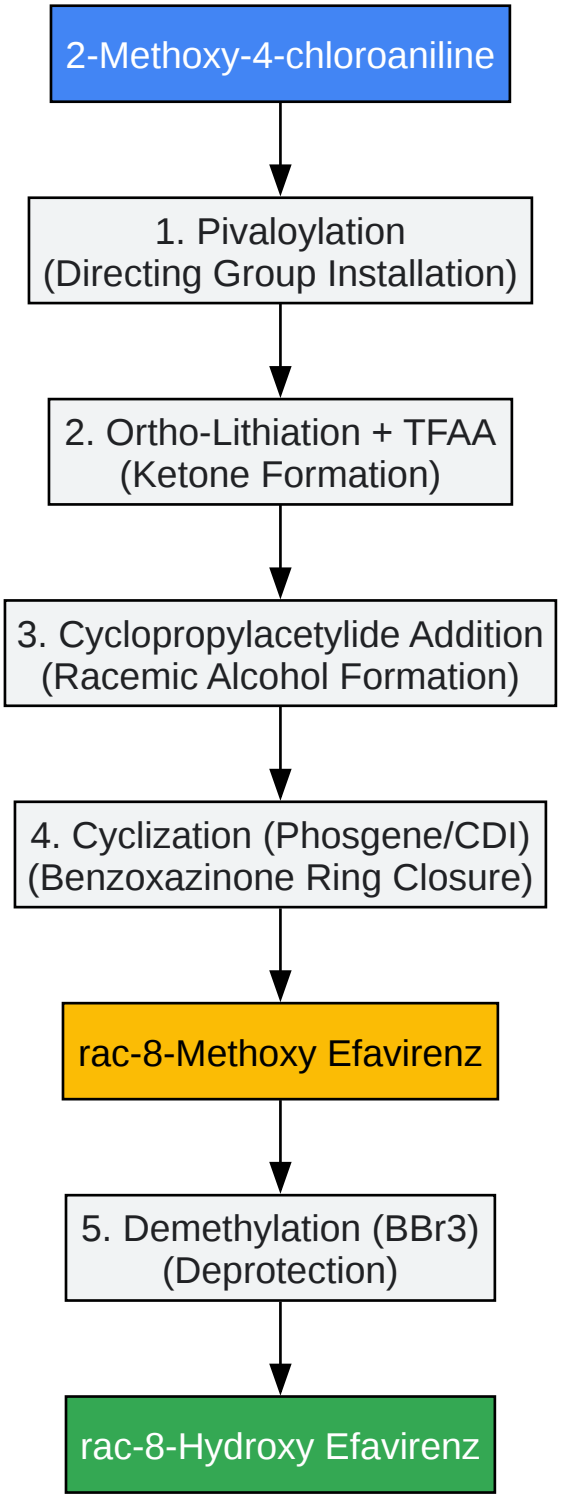
- Reagents: Boron Tribromide (BBr_3), DCM.
- Procedure:
  - Dissolve 8-Methoxy Efavirenz in dry DCM at -78°C.
  - Add BBr_3 (1M in DCM, 3 eq).

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- Allow to warm to RT and stir for 4–6h.
- Quench carefully with MeOH/Ice.

- Purification: Silica gel chromatography (Hexane/EtOAc).
- Final Product:rac-8-Hydroxy Efavirenz.

Synthesis Workflow Diagram



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Figure 2: Synthetic route for rac-8-Hydroxy Efavirenz via the 8-methoxy intermediate.

Characterization & Validation

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The following data parameters validate the identity of the synthesized material.

Nuclear Magnetic Resonance (NMR)

The key differentiator between Efavirenz and 8-OH-EFV is the aromatic region. Efavirenz has three aromatic protons; 8-OH-EFV has two.

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 11.05 (s, 1H): NH (Carbamate proton, broad).
  - δ 10.20 (s, 1H): OH (Phenolic proton, exchangeable).
  - δ 7.15 (d, J = 2.2 Hz, 1H): H-5 (Aromatic, meta to Cl, deshielded by C=O proximity).
  - δ 6.95 (d, J = 2.2 Hz, 1H): H-7 (Aromatic, meta to Cl, ortho to OH).
  - δ 1.50-0.70 (m, 5H): Cyclopropyl protons.
- Interpretation: The presence of two doublets with meta-coupling (~2.2 Hz) confirms the 1,2,3,5-tetrasubstituted ring pattern (H atoms at 5 and 7).

Mass Spectrometry (LC-MS/MS)[10][11]

- Ionization: ESI Negative Mode (Phenolic proton is acidic).
- Precursor Ion $[M-H]^-$:m/z 330.0
- Product Ions (MRM Transitions):
  - 330.0 → 258.0: Loss of cyclopropylacetylene group.
  - 330.0 → 214.0: Further fragmentation of the benzoxazine core.
- Comparison: Efavirenz parent ion is m/z 314.[5]0. The +16 Da shift confirms mono-hydroxylation.

HPLC Conditions (Purity Check)

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Retention Time: 8-OH-EFV elutes earlier than Efavirenz due to the polar hydroxyl group (approx. RRT 0.85 relative to Efavirenz).

Safety & Handling

- Neurotoxicity: 8-Hydroxy Efavirenz is a potent neurotoxin in vitro (0.01 µM concentration induces dendritic spine loss).[3] Handle as a hazardous substance.
- PPE: Double nitrile gloves, chemical safety goggles, and use within a certified fume hood.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation of the phenol.

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- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of rac-8-Hydroxy Efavirenz]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600897/docs#technical-guide-synthesis-and-characterization-of-rac-8-hydroxy-efavirenz]

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